

# Amastatin hydrochloride vs ubenimex in clinical research

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Compound of Interest

Compound Name: Amastatin hydrochloride

Cat. No.: B1662887 Get Quote

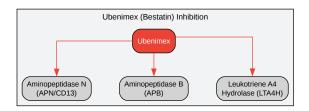
## **Mechanism of Action and Target Specificity**

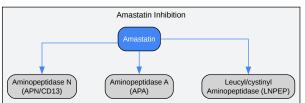
Both Amastatin and Ubenimex function as competitive, reversible inhibitors of zinc-dependent aminopeptidases. They mimic the transition state of peptide hydrolysis, thereby blocking the active site of these enzymes. The primary distinction between them lies in their inhibitory profiles against different classes of aminopeptidases.

Ubenimex (Bestatin) is primarily known as a potent inhibitor of Aminopeptidase N (APN/CD13), Aminopeptidase B (APB), and Leukotriene A4 hydrolase (LTA4H).[1][2][3] Its action on CD13 is linked to its anti-tumor effects, while its immunomodulatory properties are thought to arise from preventing the degradation of bioactive peptides like enkephalins.[2][3][4]

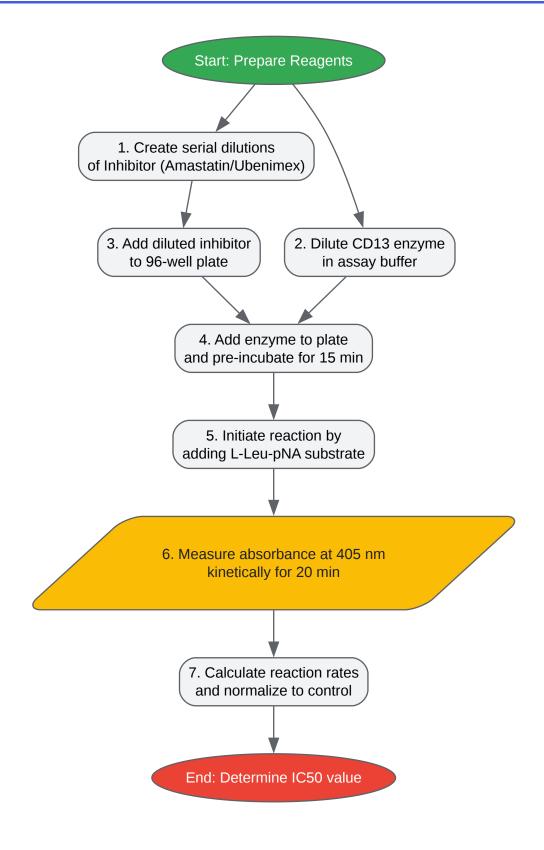
Amastatin hydrochloride exhibits a different and, in some cases, broader specificity. It is a potent inhibitor of Aminopeptidase A (APA), Aminopeptidase N (APN/CD13), and Leucyl/cystinyl aminopeptidase (LNPEP/oxytocinase).[5][6][7] Critically, unlike Ubenimex, Amastatin does not inhibit Aminopeptidase B.[5][6][8] This differential specificity makes it a valuable tool for distinguishing between aminopeptidase activities in complex biological systems.[9]



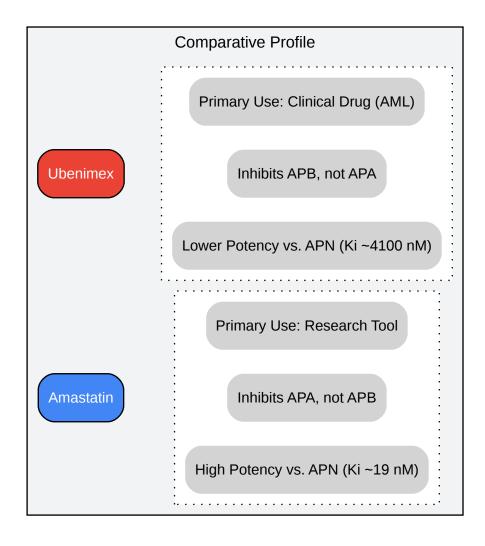












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